

5-Bromobenzofuran-2-carboxamide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromobenzofuran-2-carboxamide

Cat. No.: B143913

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties, synthesis, and potential biological activities of **5-Bromobenzofuran-2-carboxamide**. The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on presenting clear, actionable data and methodologies.

Core Chemical Properties

5-Bromobenzofuran-2-carboxamide is a halogenated derivative of the benzofuran scaffold, a heterocyclic compound class of significant interest in medicinal chemistry. The introduction of a bromine atom at the 5-position and a carboxamide group at the 2-position of the benzofuran ring imparts specific physicochemical characteristics that influence its biological profile.

Table 1: Physicochemical Properties of **5-Bromobenzofuran-2-carboxamide**

Property	Value	Source
CAS Number	35351-21-4	[1]
Molecular Formula	C ₉ H ₆ BrNO ₂	[1]
Molecular Weight	240.05 g/mol	[1]
Appearance	Solid (predicted)	General Knowledge
Melting Point	Not explicitly reported	N/A
Boiling Point	Not explicitly reported	N/A
Solubility	Not explicitly reported	N/A

Synthesis and Experimental Protocols

The synthesis of **5-Bromobenzofuran-2-carboxamide** can be achieved through the amidation of its corresponding carboxylic acid precursor, 5-bromobenzofuran-2-carboxylic acid.

Experimental Protocol: Synthesis of 5-Bromobenzofuran-2-carboxamide

This protocol is adapted from a general procedure for the synthesis of benzofuran-2-carboxamides.

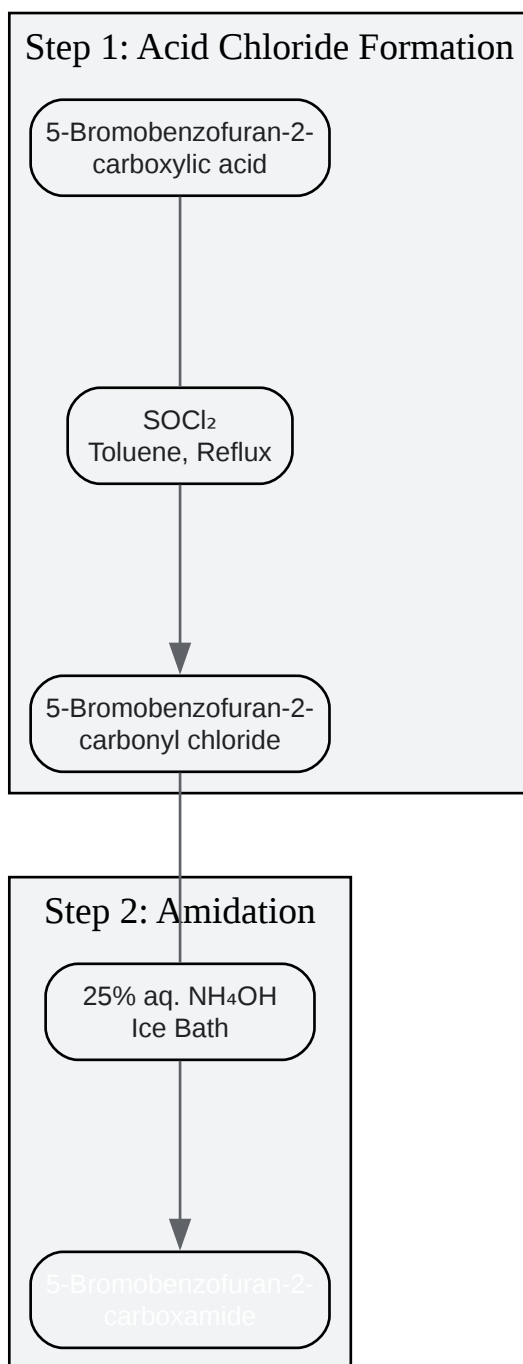
Materials:

- 5-Bromobenzofuran-2-carboxylic acid
- Thionyl chloride (SOCl₂)
- Anhydrous Toluene
- 25% aqueous Ammonium Hydroxide (NH₄OH)
- Ice

Procedure:

- Acid Chloride Formation: In a round-bottom flask, suspend 5-bromobenzofuran-2-carboxylic acid (1 equivalent) in anhydrous toluene (0.4 mmol/mL).
- To this suspension, add thionyl chloride (1.65 equivalents).
- Stir the mixture at reflux for 3 hours.
- After cooling to room temperature, concentrate the reaction mixture under reduced pressure to remove excess thionyl chloride and toluene. This will yield the crude 5-bromobenzofuran-2-carbonyl chloride.
- Amidation: In a separate beaker, cool a solution of 25% aqueous ammonium hydroxide (0.5 mmol/mL) in an ice bath.
- Slowly add the crude 5-bromobenzofuran-2-carbonyl chloride (1 equivalent) in small portions to the ice-cold ammonium hydroxide solution with vigorous stirring.
- Allow the reaction mixture to warm to room temperature. A precipitate of **5-Bromobenzofuran-2-carboxamide** will form.
- Isolation and Purification: Collect the solid precipitate by vacuum filtration.
- Wash the collected solid with cold water to remove any remaining salts.
- Dry the purified **5-Bromobenzofuran-2-carboxamide** under vacuum.

Diagram 1: Synthetic Pathway for **5-Bromobenzofuran-2-carboxamide**



[Click to download full resolution via product page](#)

Caption: Synthesis of **5-Bromobenzofuran-2-carboxamide**.

Spectral Data

At the time of this report, specific experimental spectral data (NMR, IR, Mass Spectrometry) for **5-Bromobenzofuran-2-carboxamide** are not readily available in public databases. However, based on the known spectral characteristics of related benzofuran and carboxamide compounds, the following spectral properties can be anticipated.

Table 2: Predicted Spectral Data for **5-Bromobenzofuran-2-carboxamide**

Technique	Expected Features
¹ H NMR	Aromatic protons on the benzofuran ring system, a singlet for the furan proton, and broad signals for the -NH ₂ protons of the carboxamide group.
¹³ C NMR	Signals corresponding to the nine carbon atoms of the benzofuran ring and the carboxamide carbonyl carbon.
FT-IR (cm ⁻¹)	Characteristic peaks for N-H stretching (amide), C=O stretching (amide), C-N stretching, and vibrations associated with the aromatic and furan rings.
Mass Spec.	A molecular ion peak corresponding to the molecular weight of the compound, along with fragmentation patterns characteristic of the benzofuran carboxamide structure.

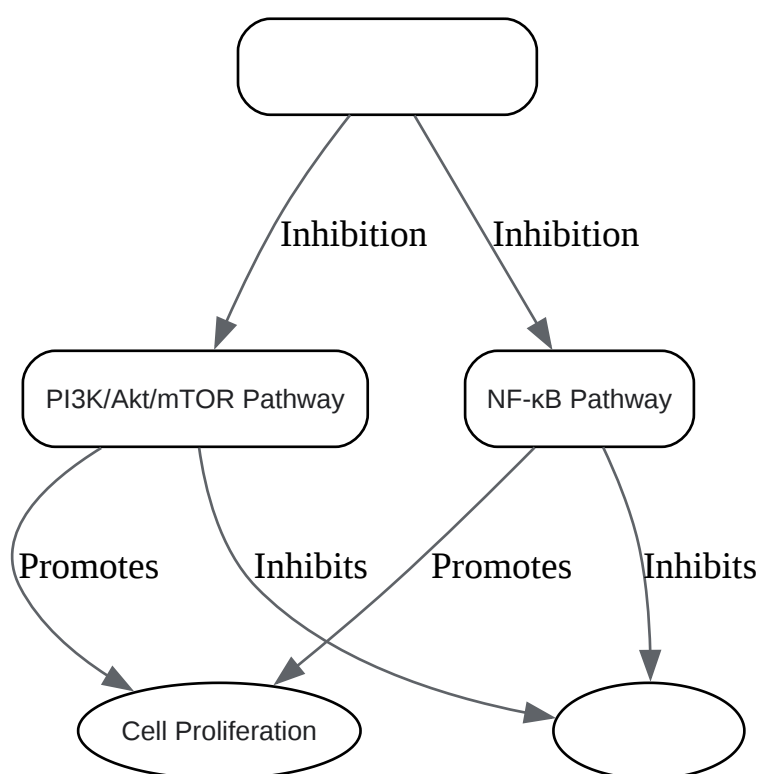
Potential Biological Activities and Signaling Pathways

While direct biological studies on **5-Bromobenzofuran-2-carboxamide** are limited in the available literature, the broader class of benzofuran derivatives has been extensively investigated for a range of pharmacological activities.^{[2][3][4][5]} Halogenation, in particular, is a common strategy in drug design to enhance the biological potency of lead compounds.^[6]

Anticancer Potential

Numerous benzofuran derivatives have demonstrated significant cytotoxic effects against various cancer cell lines.[6][7][8] The proposed mechanisms of action often involve the modulation of key signaling pathways implicated in cancer progression, such as the PI3K/Akt/mTOR and NF- κ B pathways.[9][10] The presence of a bromine atom on the benzofuran scaffold may enhance these anticancer properties.

Diagram 2: Potential Anticancer Signaling Pathways



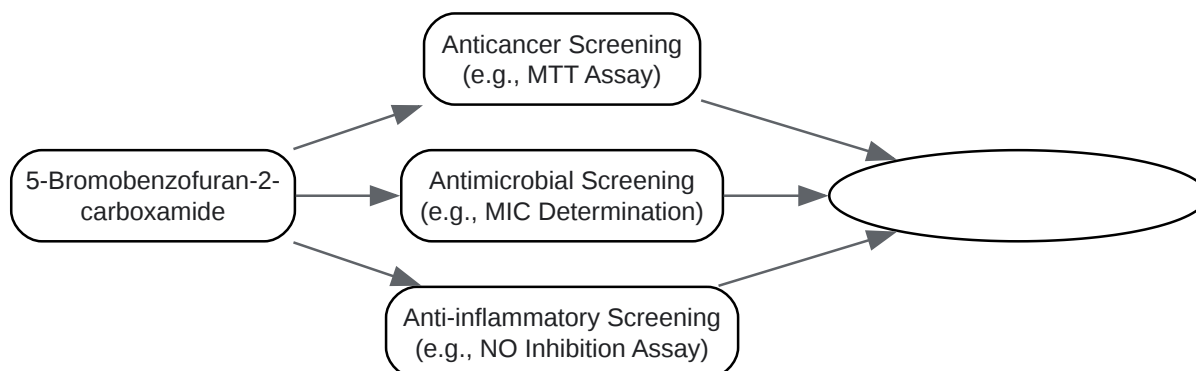
[Click to download full resolution via product page](#)

Caption: Potential anticancer signaling pathways.

Antimicrobial and Anti-inflammatory Activities

Benzofuran derivatives have also been recognized for their antimicrobial and anti-inflammatory properties.[11][12][13][14] Some studies have indicated that brominated benzofurans exhibit activity against Gram-positive bacteria and certain fungal strains.[12] The anti-inflammatory effects of benzofuran compounds are often attributed to the inhibition of pro-inflammatory mediators and modulation of inflammatory signaling cascades.[10][11][15][16]

Diagram 3: Experimental Workflow for Biological Screening



[Click to download full resolution via product page](#)

Caption: Workflow for biological screening.

Conclusion

5-Bromobenzofuran-2-carboxamide represents a molecule of interest for further investigation in the fields of medicinal chemistry and drug discovery. While a detailed experimental characterization is still needed, its structural features suggest potential for development as an anticancer, antimicrobial, or anti-inflammatory agent. The synthetic protocol provided herein offers a clear pathway for its preparation, enabling further research into its chemical and biological properties. Future studies should focus on obtaining comprehensive spectral data for unambiguous structure confirmation and conducting in-depth biological assays to elucidate its specific mechanisms of action and therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 35351-21-4|5-Bromobenzofuran-2-carboxamide|BLD Pharm [bldpharm.com]
- 2. 5-Bromobenzofuran-3-carboxylic acid | 461663-79-6 | Benchchem [benchchem.com]

- 3. 5-Bromo-2-furanecarboxylic acid | C₅H₃BrO₃ | CID 68511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-bromobenzofuran-2-carboxylic acid, 10242-11-2 | BroadPharm [broadpharm.com]
- 5. researchgate.net [researchgate.net]
- 6. Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Cytotoxicity of Benzofuran-Containing Simplified Viniferin Analogues - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Synthesis and Biological Studies of Benzo[b]furan Derivatives: A Review from 2011 to 2022 - PMC [pmc.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. Discovery of New Heterocyclic/Benzofuran Hybrids as Potential Anti-Inflammatory Agents: Design, Synthesis, and Evaluation of the Inhibitory Activity of Their Related Inflammatory Factors Based on NF-κB and MAPK Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. Antimicrobial and Anti-Inflammatory Activity of N-(2-Bromo-phenyl)-2-hydroxy-benzamide Derivatives and Their Inclusion Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [5-Bromobenzofuran-2-carboxamide: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143913#5-bromobenzofuran-2-carboxamide-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com